

Operational Disposal Guide: 2-(2-(2-(3-Aminophenoxy)ethoxy)ethoxy)ethanol

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Compound of Interest

Compound Name:	2-(2-(2-(3-Aminophenoxy)ethoxy)ethoxy)ethanol
CAS No.:	263770-42-9
Cat. No.:	B1472690

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Part 1: Executive Summary & Immediate Action

2-(2-(2-(3-Aminophenoxy)ethoxy)ethoxy)ethanol is a heterobifunctional linker commonly used in the synthesis of PROTACs (Proteolysis Targeting Chimeras). It contains an aromatic amine (aniline derivative) and a terminal primary alcohol, bridged by a PEG3 chain.

Critical Safety Directive: Unlike standard PEG reagents, the presence of the 3-aminophenoxy moiety dictates the disposal protocol. This compound must be treated as a Toxic Organic Amine. It poses risks of skin sensitization, methemoglobinemia (upon extensive exposure), and aquatic toxicity.

Immediate Disposal Classification:

- Waste Stream: Hazardous Organic Waste (Non-Halogenated).
- Segregation: STRICTLY SEGREGATE from strong oxidizers and nitrosating agents.

- Physical State: Viscous liquid or low-melting solid (depending on purity/temperature).

Part 2: Chemical Profile & Hazard Identification[1][2]

To ensure self-validating safety, you must understand the causality of the hazards. We do not merely follow rules; we manage chemical reactivity.

Physicochemical Data Table

Parameter	Specification	Operational Implication
CAS Number	1353684-29-3	Unique identifier for waste labeling.
Molecular Formula	C ₁₂ H ₁₉ NO ₄	Organic content; combustible.
Functional Groups	1. Primary Aromatic Amine (Aniline) 2. PEG Ether Linkage 3. Primary Alcohol	Amine: Toxic/Basic. Alcohol: Flammable/Solvent-like behavior.
GHS Classification (Derived)	Warning/Danger H302: Harmful if swallowed H317: May cause allergic skin reaction H319: Causes serious eye irritation H411: Toxic to aquatic life	Do not drain dispose. Requires incineration or fuel blending.
Reactivity	Weak Base (Aniline pKa ~4.6)	Incompatible with strong acids (exothermic salt formation) and oxidizers.

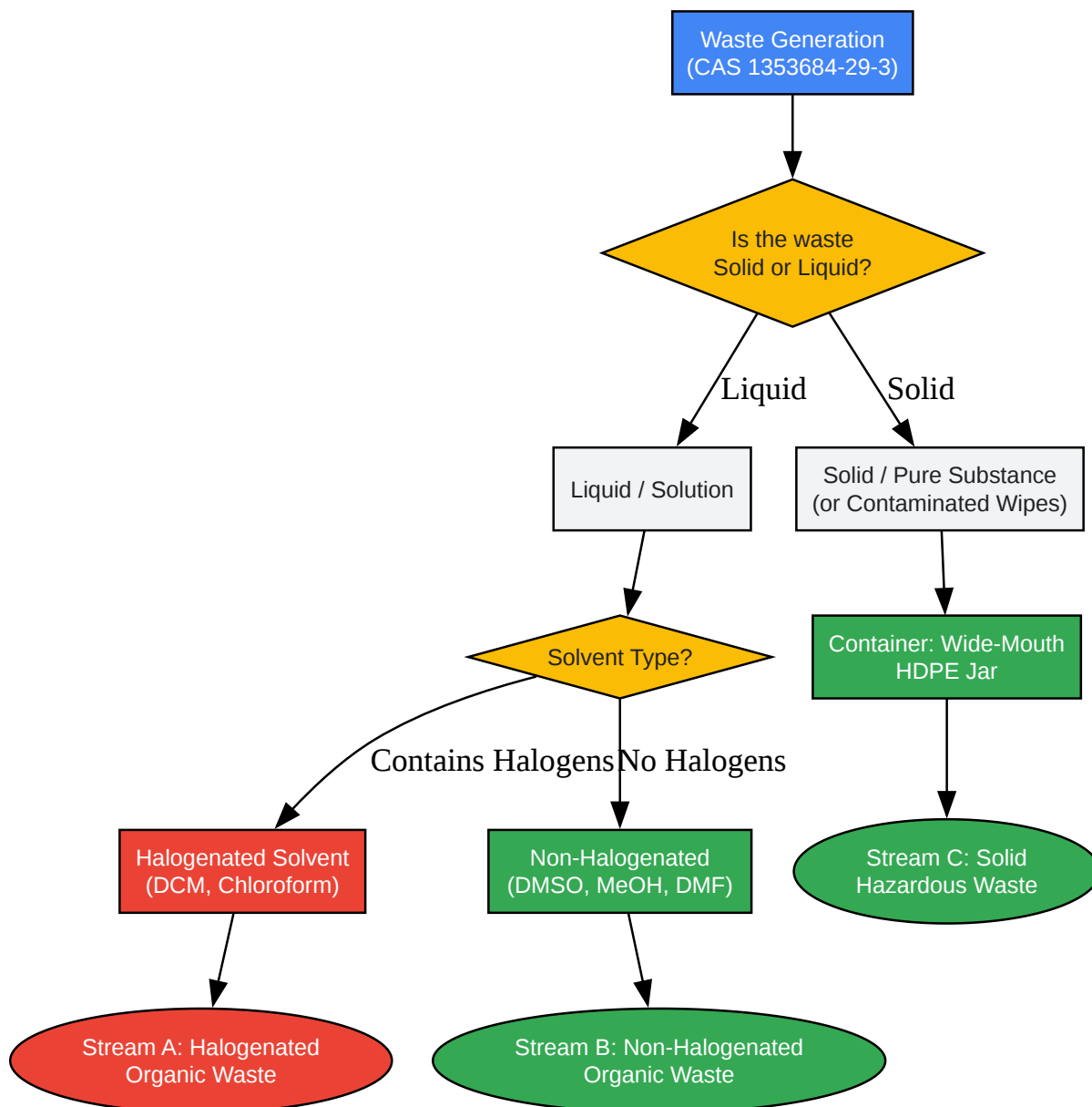
The "Why" Behind Segregation

- Oxidizer Incompatibility: Aromatic amines are electron-rich. Contact with strong oxidizers (peroxides, permanganates, nitric acid) can lead to rapid oxidation, heat generation, and potentially explosive decomposition.
- Nitrosamine Risk: Never mix this waste with nitrosating agents (e.g., sodium nitrite, nitrous acid). Secondary reactions can form carcinogenic nitrosamines.

Part 3: Step-by-Step Disposal Protocol

This protocol is designed to be a closed-loop system, ensuring that waste generated at the bench is compatible with downstream incineration facilities.

Workflow Diagram: Waste Segregation Logic



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Figure 1: Decision matrix for segregating PROTAC linker waste based on physical state and solvent carrier.

Detailed Procedure

1. Liquid Waste (Solutions in DMSO, Methanol, etc.)

- Container: Use High-Density Polyethylene (HDPE) or Glass carboys. Avoid metal containers if the solution is acidic.
- Segregation:
 - If dissolved in DCM/Chloroform: Dispose in Halogenated Waste.
 - If dissolved in DMSO/Methanol/DMF: Dispose in Non-Halogenated Waste.
- Additives: Do not add quenching agents (acids/bases) unless strictly required by your specific SOP. Neutralization is best left to the waste vendor to prevent in-drum reactions.

2. Solid Waste (Pure Substance, Weighing Boats, Contaminated PPE)

- Container: Wide-mouth HDPE jar or clear hazardous waste bag (double-bagged).
- Protocol:
 - Collect all contaminated weighing boats, pipette tips, and gloves.
 - Place in the solid waste container.
 - Do not mix with sharps (needles/glass) unless the container is a specific "Sharps" bin.

3. Labeling Requirements

Every container must be labeled before waste is added.^[1]

- Chemical Name: Write "Waste **2-(2-(2-(3-Aminophenoxy)ethoxy)ethoxy)ethanol**".
- Hazard Checkboxes: Toxic, Irritant.

- Constituents: List the solvent % (e.g., "99% DMSO, <1% Linker").

Part 4: Spill Response & Contingency[4]

In the event of a benchtop spill, rapid containment prevents exposure to the aniline moiety.

Spill Response Workflow



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Figure 2: Immediate response protocol for benchtop spills.

Specific Absorbents:

- Recommended: Vermiculite, sand, or commercial "Organic" spill pads.
- Prohibited: Do not use sawdust or paper towels if the spill is mixed with oxidizers (e.g., nitric acid), as this creates a fire hazard. For the pure linker, paper towels are acceptable but must be treated as hazardous solid waste.

Part 5: References

- National Institutes of Health (NIH) - PubChem.Compound Summary: Ethanol, 2-[2-(3-aminopropoxy)ethoxy]- (Analogous Structure). Retrieved from [\[Link\]](#)
- New Jersey Department of Health.Hazardous Substance Fact Sheet: Aniline.[2] (Provides toxicological baseline for aromatic amines). Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA).Hazardous Waste Characteristics: Toxicity. 40 CFR Part 261. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA).Occupational Safety and Health Standards: Toxic and Hazardous Substances (1910.1003). Retrieved from [\[Link\]](#)

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Sources

- [1. Hazardous Waste Disposal Guide - Research Areas | Policies \[policies.dartmouth.edu\]](#)
- [2. nj.gov \[nj.gov\]](#)
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